

molecular formula and weight of 3-Nitro-2pentene

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An In-Depth Technical Guide to 3-Nitro-2-pentene

Introduction

3-Nitro-2-pentene is a conjugated nitroalkene, a class of organic compounds recognized for their significant utility as versatile intermediates in organic synthesis. The presence of the nitro group, a powerful electron-withdrawing group, in conjugation with a carbon-carbon double bond, renders the molecule highly susceptible to nucleophilic attack and participation in various cycloaddition reactions. This guide provides a comprehensive overview of the molecular properties, synthesis, and chemical reactivity of **3-Nitro-2-pentene**, tailored for researchers and professionals in chemical and pharmaceutical development.

Molecular Properties

The fundamental molecular characteristics of **3-Nitro-2-pentene** are summarized below. The compound exists as (E) and (Z) stereoisomers, with the (E)-isomer generally being the more stable.

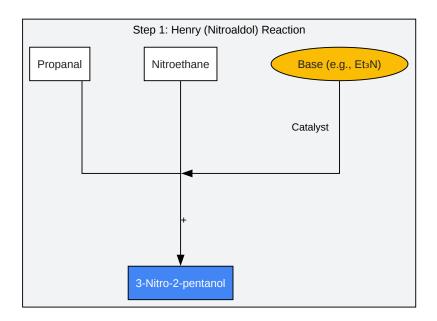


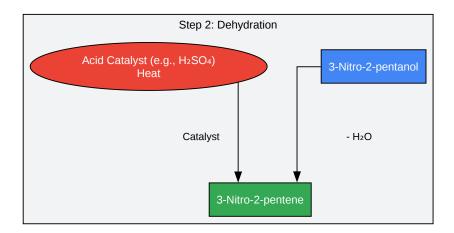
Property	Value	Reference
Molecular Formula	C ₅ H ₉ NO ₂	[1][2]
Molecular Weight	115.13 g/mol	[1][2]
CAS Number	6065-18-5	[1][2]
IUPAC Name	(2E)-3-nitropent-2-ene	[1]

Synthesis of 3-Nitro-2-pentene

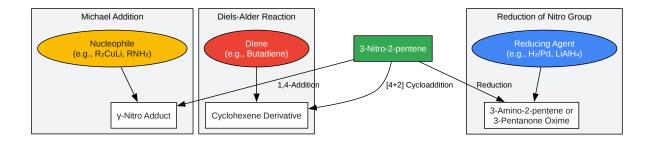
A common and effective method for the synthesis of conjugated nitroalkenes such as **3-Nitro-2-pentene** is the Henry (nitroaldol) reaction, followed by dehydration of the resulting β -nitro alcohol.[3][4]











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References

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- 4. Henry Reaction (Nitroaldol Reaction) | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
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